

"N,N-Dimethyl-1-(morpholin-3-yl)methanamine" CAS number

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Compound of Interest

Compound Name: *N,N-Dimethyl-1-(morpholin-3-yl)methanamine*

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Technical Guide: N-Methylmorpholine

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: The initially requested compound, "**N,N-Dimethyl-1-(morpholin-3-yl)methanamine**," is not well-documented in publicly accessible chemical databases, and a specific CAS number could not be identified. Consequently, this guide focuses on a closely related and extensively studied compound, N-Methylmorpholine (NMM), which is of significant interest to the target audience.

Introduction

N-Methylmorpholine (NMM), also known as 4-methylmorpholine, is a cyclic tertiary amine with the chemical formula $C_5H_{11}NO$.^[1] It is a versatile organic compound widely utilized as a base catalyst, a polar aprotic solvent, and a reagent in organic synthesis.^{[1][2]} Its applications span various industries, including pharmaceuticals, agrochemicals, and polyurethane production.^[2] This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and key applications of NMM.

Chemical and Physical Properties

N-Methylmorpholine is a colorless to pale yellow liquid with a characteristic ammonia-like odor.^{[1][3]} It is miscible with water and most organic solvents.^[1] A summary of its key properties is

presented in Table 1.

Table 1: Physicochemical Properties of N-Methylmorpholine

Property	Value	References
CAS Number	109-02-4	[4] [5]
Molecular Formula	C ₅ H ₁₁ NO	[4] [5]
Molecular Weight	101.15 g/mol	[4] [5]
Appearance	Colorless to pale yellow liquid	[1] [5]
Odor	Ammonia-like	[1] [3]
Melting Point	-66 °C	[1] [5]
Boiling Point	115-116 °C	[1]
Density	0.92 g/cm ³ at 20 °C	[1]
Flash Point	12-13 °C	[1] [6]
pKa of Conjugate Acid	7.38 - 7.4	[1] [7]
Solubility	Miscible with water, ethanol, benzene, ether	[3]

Synthesis of N-Methylmorpholine

Several synthetic routes to N-Methylmorpholine have been developed, with the methylation of morpholine being a common and efficient method.

This method utilizes morpholine as the starting material and methylating agents like formaldehyde and formic acid (Eschweiler-Clarke reaction) or dimethyl carbonate.[\[8\]](#) The use of dimethyl carbonate is considered a greener alternative to traditional methylating agents.[\[8\]](#)[\[9\]](#)

Protocol using Formaldehyde and Formic Acid:[\[3\]](#)[\[2\]](#)

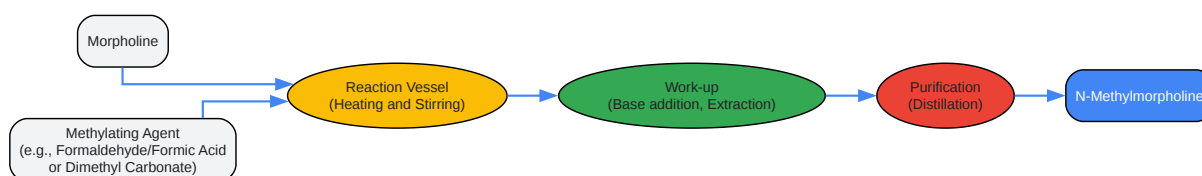
- To a reaction vessel, slowly add formaldehyde to morpholine.

- While stirring, add formic acid dropwise. The reaction will exothermically reflux and release carbon dioxide.
- After the addition of formic acid is complete, heat the mixture to reflux for 4-5 hours.
- Cool the reaction mixture and add sodium hydroxide.
- Distill the mixture and collect the fraction boiling below 99 °C.
- Saturate the distillate with sodium hydroxide, cool, and separate the oily layer.
- Dry the organic layer and distill, collecting the fraction at 114.5-117 °C to obtain N-Methylmorpholine.

Protocol using Dimethyl Carbonate:[9]

A study on the synthesis of N-methylmorpholine from morpholine and dimethyl carbonate reported a yield of 83% under optimized conditions.[9] The reaction is typically carried out at an elevated temperature (≥ 140 °C) with a stoichiometric ratio of reactants.[9]

The general workflow for the synthesis of N-Methylmorpholine via the methylation of morpholine is illustrated in the diagram below.



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General synthesis workflow for N-Methylmorpholine.

Applications in Research and Development

N-Methylmorpholine is a valuable reagent in various chemical transformations due to its basicity and role as a solvent.

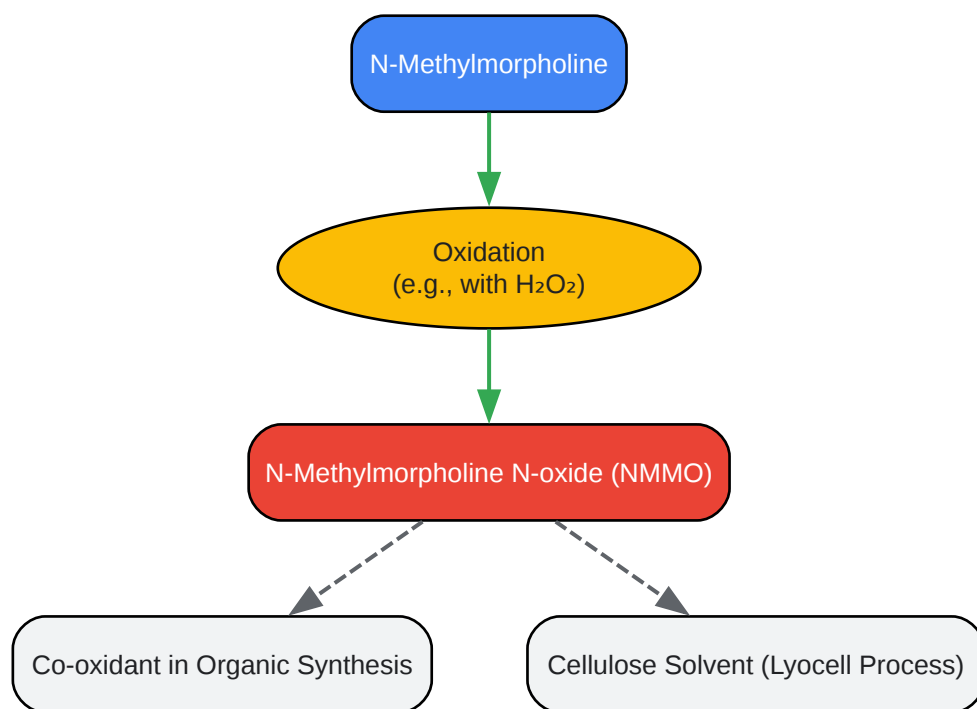
NMM is widely used as a base catalyst in numerous organic reactions, including:

- **Polyurethane Foam Production:** It acts as a catalyst in the formation of polyester-based polyurethane foams.[\[3\]](#)[\[2\]](#)
- **Pharmaceutical Synthesis:** It is employed as a catalyst in the synthesis of antibiotics such as aminobenzylpenicillin and hydroxybenzylpenicillin.[\[3\]](#)[\[2\]](#)
- **Acylation and Esterifications:** Its non-nucleophilic nature makes it a suitable base for promoting these reactions while minimizing side products.

N-Methylmorpholine is the precursor to N-Methylmorpholine N-oxide (NMMO), a significant oxidant in organic chemistry.[\[7\]](#) NMMO is used as a co-oxidant in reactions like the Sharpless asymmetric dihydroxylation and with TPAP for the oxidation of alcohols.[\[10\]](#) Furthermore, NMMO is utilized as a solvent for cellulose in the Lyocell process for producing cellulose fibers.[\[10\]](#)

- **Corrosion Inhibitor:** NMM can form protective layers on metal surfaces, inhibiting corrosion.[\[11\]](#)
- **Solvent:** It serves as a solvent for various substances, including dyes, casein, and waxes.[\[3\]](#)
- **Gas Chromatography:** It can be used as a stationary phase in gas chromatography columns for the separation of complex mixtures.[\[11\]](#)

The relationship between N-Methylmorpholine and its key application as a precursor to NMMO is depicted in the following diagram.



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Conversion of NMM to its versatile N-oxide.

Safety and Handling

N-Methylmorpholine is a flammable liquid and can cause skin and eye burns.[6] It is harmful if swallowed, inhaled, or absorbed through the skin.[6] Proper personal protective equipment, including gloves, goggles, and respiratory protection, should be used when handling this chemical.[6] It should be stored in a cool, dry, well-ventilated area away from sources of ignition.[6]

Table 2: GHS Hazard Information for N-Methylmorpholine

Hazard Class	Category	Hazard Statement
Flammable liquid	2	H225: Highly flammable liquid and vapour
Acute toxicity (oral)	4	H302: Harmful if swallowed
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage

Data sourced from Carl ROTH Safety Data Sheet.[12]

Conclusion

N-Methylmorpholine is a versatile and widely used chemical with significant applications in both industrial and research settings. Its role as a catalyst, a solvent, and a precursor to the important oxidant NMMO underscores its importance in modern chemistry. A thorough understanding of its properties, synthesis, and safe handling is crucial for its effective and responsible use.

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